

Certificate of analysis for Rosiglitazone-d4

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Rosiglitazone-d4-1

Cat. No.: B15623443

[Get Quote](#)

An In-depth Technical Guide to the Certificate of Analysis of Rosiglitazone-d4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the typical data and methodologies presented in a Certificate of Analysis (CoA) for Rosiglitazone-d4. Rosiglitazone-d4 is the deuterated form of Rosiglitazone, an antidiabetic drug of the thiazolidinedione class.^[1] Deuterated compounds like Rosiglitazone-d4 are commonly used as internal standards in quantitative analytical methods, such as mass spectrometry, to improve the accuracy of measurements.^{[2][3]}

Compound Information

Rosiglitazone-d4 is a stable isotope-labeled version of Rosiglitazone. The deuterium labeling provides a distinct mass difference, allowing for its use as an internal standard in pharmacokinetic and metabolic studies.

Identifier	Value
Compound Name	Rosiglitazone-d4
Molecular Formula	C ₁₈ H ₁₅ D ₄ N ₃ O ₃ S[4]
Molecular Weight	361.45 g/mol [4]
CAS Number (Unlabeled)	122320-73-4[4]
Chemical Structure	See Figure 2

Quality Control Data

The following tables summarize the typical quantitative data found on a Certificate of Analysis for Rosiglitazone-d4.

Table 1: Purity and Identity

Test	Method	Specification	Result
Purity (HPLC)	HPLC-UV	≥95%	Approx. 95%[4]
Identity (Mass Spec)	LC-MS/MS	Conforms to structure	Conforms
Identity (NMR)	¹ H NMR	Conforms to structure	Conforms
Isotopic Purity	Mass Spectrometry	≥98% Deuterium	≥98%
Appearance	Visual Inspection	White to off-white solid	Conforms

Table 2: Physicochemical Properties

Property	Value
Melting Point	122-123 °C (for unlabeled)[5]
Solubility	Soluble in DMSO and Methanol
Storage Conditions	Store at -20°C, protect from light and moisture

Experimental Protocols

Detailed methodologies are crucial for the replication and validation of analytical results. The following sections outline the typical experimental protocols used to assess the quality of Rosiglitazone-d4.

High-Performance Liquid Chromatography (HPLC) for Purity Analysis

A reversed-phase HPLC (RP-HPLC) method is commonly employed to determine the purity of Rosiglitazone and its related substances.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 column (e.g., 250 x 4.6 mm, 5 μ m particle size).[6]
- Mobile Phase: A gradient or isocratic mixture of an aqueous buffer (e.g., phosphate buffer) and an organic solvent (e.g., acetonitrile, methanol). A common mobile phase composition is a 50:50 (v/v) mixture of water and acetonitrile.[6]
- Flow Rate: 1.0 mL/min.[6][7]
- Detection Wavelength: 245 nm or 288 nm.[6]
- Injection Volume: 10-20 μ L.
- Temperature: Ambient.

Liquid Chromatography-Mass Spectrometry (LC-MS/MS) for Identity and Isotopic Purity

LC-MS/MS is a powerful technique for confirming the identity and determining the isotopic purity of deuterated compounds.

- Instrumentation: A high-resolution mass spectrometer coupled with a UPLC or HPLC system.
- Ionization Mode: Electrospray Ionization (ESI), typically in positive mode.[5]

- Mass Analyzer: Quadrupole Time-of-Flight (Q-TOF) or Orbitrap for accurate mass measurements.
- MS Scan Mode: Full scan for confirming the molecular ion and MS/MS for fragmentation analysis to confirm the structure.
- Precursor Ion (M+H)⁺ for Rosiglitazone-d₄: m/z 362.14
- Precursor Ion (M+H)⁺ for Rosiglitazone: m/z 358.12[5]

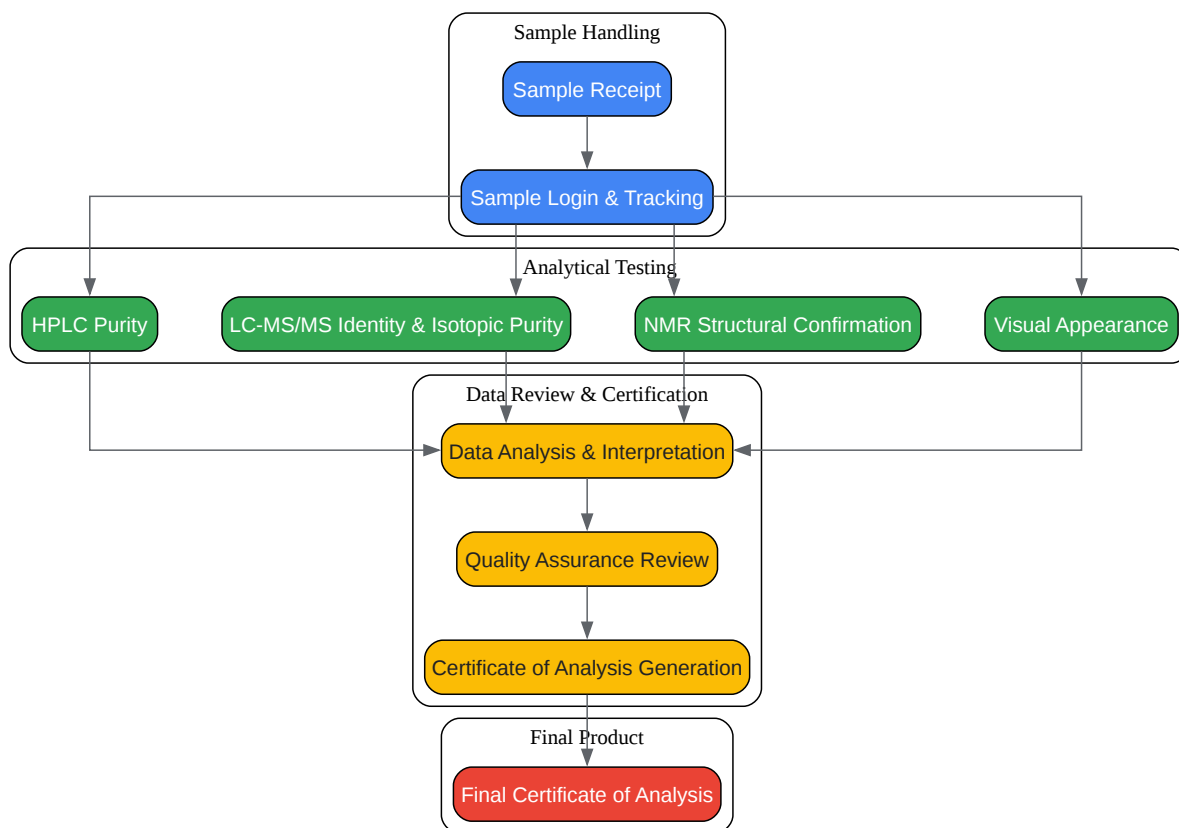
Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

¹H NMR spectroscopy is used to confirm the chemical structure and the positions of deuterium labeling. The absence of signals at specific chemical shifts where protons are expected in the unlabeled compound confirms successful deuteration.

- Instrumentation: A 400 MHz or higher NMR spectrometer.
- Solvent: Deuterated solvent such as DMSO-d₆ or Chloroform-d.
- Reference: Tetramethylsilane (TMS) at 0 ppm.
- Data Acquisition: Standard proton NMR pulse sequence.

Visualizations

Diagrams are provided to illustrate key workflows and molecular structures.



[Click to download full resolution via product page](#)

Caption: General workflow for generating a Certificate of Analysis.

Caption: Chemical structure of Rosiglitazone-d4.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Rosiglitazone - Wikipedia \[en.wikipedia.org\]](#)
- [2. medchemexpress.com \[medchemexpress.com\]](#)
- [3. veeprho.com \[veeprho.com\]](#)
- [4. bdg.co.nz \[bdg.co.nz\]](#)
- [5. Rosiglitazone | C18H19N3O3S | CID 77999 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [6. rjptonline.org \[rjptonline.org\]](#)
- [7. pdfs.semanticscholar.org \[pdfs.semanticscholar.org\]](#)
- To cite this document: BenchChem. [Certificate of analysis for Rosiglitazone-d4]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15623443/docs#certificate-of-analysis-for-rosiglitazone-d4\]](https://www.benchchem.com/product/b15623443/docs#certificate-of-analysis-for-rosiglitazone-d4)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)